

# Safe handling and storage procedures for 3-Acetylpyridine

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## Compound of Interest

Compound Name: 3-Acetylpyridine

Cat. No.: B027631

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## Technical Support Center: 3-Acetylpyridine

This guide provides comprehensive safety, handling, and storage procedures for **3-Acetylpyridine**, tailored for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What is **3-Acetylpyridine** and what are its common applications?

A1: **3-Acetylpyridine** (CAS No. 350-03-8), also known as methyl 3-pyridyl ketone, is an organic compound with the molecular formula  $C_7H_7NO$ . It appears as a colorless to pale yellow or clear brown liquid. It is used as an intermediate in the synthesis of pharmaceuticals, such as risedronate sodium for treating osteoporosis, and in agrochemicals. It is also utilized as a flavoring agent in some food products.

Q2: What are the primary hazards associated with **3-Acetylpyridine**?

A2: **3-Acetylpyridine** is classified as toxic if swallowed and causes skin and serious eye irritation. Inhalation may cause respiratory tract irritation.

Q3: What personal protective equipment (PPE) should be worn when handling **3-Acetylpyridine**?

A3: When handling **3-Acetylpyridine**, it is crucial to use appropriate personal protective equipment. This includes chemical safety goggles or eyeglasses that meet OSHA or European

standards, protective gloves (such as butyl rubber with a thickness >0.3 mm for extended contact), and a lab coat or other protective clothing to prevent skin exposure. All handling of this chemical should be conducted in a well-ventilated area or a chemical fume hood.

Q4: How should **3-Acetylpyridine** be stored?

A4: Store **3-Acetylpyridine** in a tightly closed container in a cool, dry, and well-ventilated area. The recommended storage temperature is between 15–25 °C. It should be stored locked up and away from incompatible substances such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.

## Troubleshooting Guide

Problem: Accidental Spill of **3-Acetylpyridine**

- Immediate Action: Evacuate the immediate area to avoid inhalation of vapors. Ensure the area is well-ventilated.
- Containment: For small spills, absorb the liquid with an inert material such as sand, diatomaceous earth, or a universal binding agent. Prevent the spill from entering drains.
- Cleanup: Carefully collect the absorbed material into a suitable, closed container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly.
- Personal Protection: Anyone involved in the cleanup must wear appropriate PPE, including respiratory protection.

Problem: Accidental Exposure to **3-Acetylpyridine**

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if skin irritation occurs.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately. Never give anything by mouth to an unconscious person.

## Data and Properties

### Physical and Chemical Properties of 3-Acetylpyridine

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO
Molecular Weight	121.14 g/mol
Appearance	Colorless to pale yellow liquid
Melting Point	11-13 °C
Boiling Point	220 °C
Density	1.102 g/mL at 25 °C
Flash Point	104 °C (closed cup)
Refractive Index	n <sub>20/D</sub> 1.534

### Solubility of 3-Acetylpyridine

Solvent	Solubility
Water	Soluble in hot water.
Alcohols	Soluble.
Ether	Soluble.
Acids	Soluble.
Chloroform	Slightly soluble.
Methanol	Slightly soluble.
Ligroin	Insoluble.

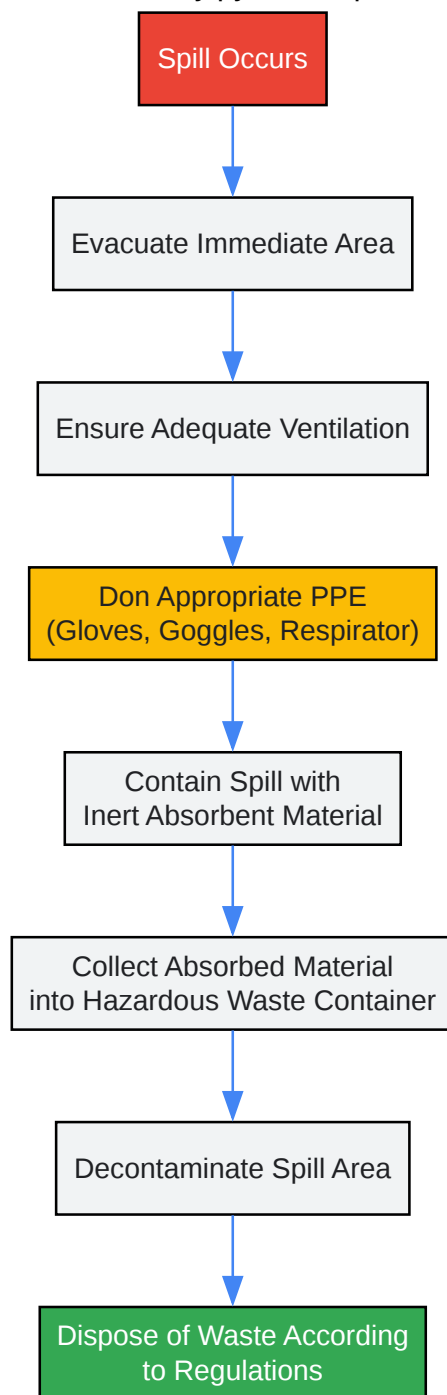
## Experimental Protocols

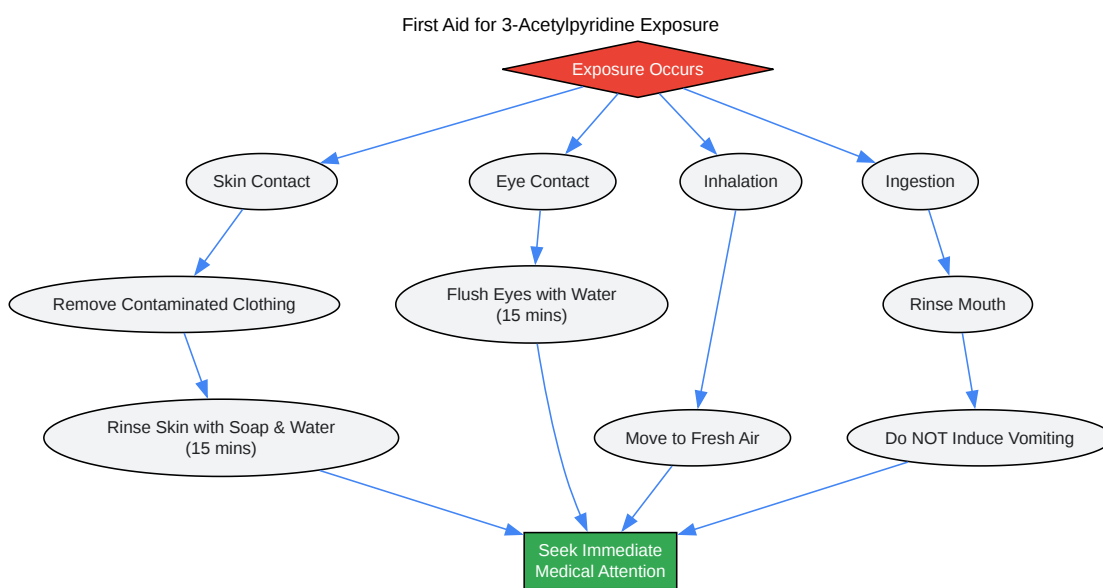
Detailed methodologies for specific experiments using **3-Acetylpyridine** are highly dependent on the nature of the research being conducted. As such, specific protocols are not provided here. Researchers should always consult established literature and their institution's safety guidelines before proceeding with any experiment. General best practices include:

- **Risk Assessment:** Conduct a thorough risk assessment for any new procedure involving **3-Acetylpyridine**.
- **Fume Hood Usage:** Always handle **3-Acetylpyridine** in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Incompatible Materials:** Ensure that **3-Acetylpyridine** is not brought into contact with incompatible materials such as strong acids, bases, or oxidizing agents, which could lead to vigorous reactions.
- **Waste Disposal:** Dispose of all waste containing **3-Acetylpyridine** in accordance with local, state, and federal regulations for hazardous waste. Do not mix with other waste streams.

## Visual Guides

## Workflow for 3-Acetylpyridine Spill Response





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